

Application Notes and Protocols for Penoxsulam-Based Herbicides in Rice Cultivation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethoxyfen*

Cat. No.: *B12650768*

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DISCLAIMER: "Fulumi" is not a widely recognized herbicide name in the provided search results. The following information is based on the active ingredient penoxsulam, which is a common component in rice herbicides and may be the active ingredient in products marketed under various names. Always refer to the specific product label for "Fulumi" for exact application rates and safety precautions.

Introduction

Penoxsulam is a systemic herbicide belonging to the triazolopyrimidine sulfonamide chemical family.^[1] It is effective for the control of a broad spectrum of weeds in rice, including annual grasses like *Echinochloa* species, as well as many broadleaf and annual sedge weeds.^[2] Its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is crucial for the biosynthesis of branched-chain amino acids in susceptible plants.^{[1][3]} This inhibition leads to the cessation of plant growth and eventual death.^[3] Penoxsulam can be absorbed through the foliage, stems, and roots of weeds and is translocated throughout the plant via both xylem and phloem.^[2] It can be applied both pre-emergence and post-emergence to the weeds.^[2]

Application Rates and Efficacy

The application rates of penoxsulam can vary depending on the target weed species, their growth stage, environmental conditions, and the specific formulation. The following tables summarize typical application rates and reported efficacy from various studies.

Table 1: Penoxsulam Application Rates in Rice

Region/Country	Typical Application Rate (g a.i./ha)	Application Timing	Reference
Asian Countries	10-15	Post-emergence	[2]
China	20-37.5	Post-emergence	[2]
India	20-22.5	Post-emergence	[2]
North & South America	30-50	Post-emergence	[2]
Europe & MEAF	20-40	Post-emergence	[2]
California, USA	0.036–0.044 lb a.i./acre (~40-49 g a.i./ha)	Not specified	[4]

Table 2: Efficacy of Penoxsulam on Common Rice Weeds

Weed Species	Application Rate (g a.i./ha)	Application Timing	Weed Control Efficacy (%)	Reference
Echinochloa colona	22.5	8-12 DAT	Highly Effective	[5]
Cyperus difformis	22.5	8-12 DAT	Highly Effective	[5]
Monochoria vaginalis	22.5	8-12 DAT	Highly Effective	[5]
Ludwigia parviflora	22.5	8-12 DAT	Highly Effective	[5]
Echinochloa crus-galli	Not specified	Post-emergence	99	[6]
Brachiaria platyphylla	Not specified	Post-emergence	97	[6]
Grassy Weeds (general)	22.5	Pre-emergence	>88	[7]

DAT: Days After Transplanting

Experimental Protocols

The following are generalized protocols based on methodologies reported in scientific literature for evaluating the efficacy of penoxsulam-based herbicides in rice.

Field Trial for Efficacy Evaluation

Objective: To determine the efficacy of different rates of a penoxsulam-based herbicide for weed control and its selectivity to rice.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with multiple replications (typically 3 or 4).

- Plot Size: Standardized plot sizes (e.g., 5m x 4m) with buffer zones to prevent spray drift.
- Treatments:
 - Untreated (weedy) control.
 - Weed-free (hand-weeded) control.
 - Penoxsulam at various application rates (e.g., 20, 22.5, 25 g a.i./ha).
 - Standard herbicide check.

Methodology:

- Land Preparation: Prepare the experimental field according to standard rice cultivation practices.
- Rice Transplanting: Transplant healthy rice seedlings at a uniform spacing.
- Herbicide Application:
 - Apply the herbicide at the specified growth stage of weeds and rice (e.g., 2-4 leaf stage of weeds or a certain number of days after transplanting).
 - Use a calibrated knapsack sprayer with a specific nozzle type (e.g., flat-fan) to ensure uniform application.^[7]
 - Maintain a constant spray volume (e.g., 500 L/ha).^[7]
- Data Collection:
 - Weed Density and Biomass: At specified intervals (e.g., 30, 45, and 60 days after application), use a quadrat (e.g., 0.25 m²) to count the number of weeds (by species) and collect the above-ground biomass. Dry the biomass in an oven until a constant weight is achieved.
 - Phytotoxicity Assessment: Visually assess crop injury at regular intervals after application using a standardized rating scale (e.g., 0-10, where 0 is no injury and 10 is complete crop

death).

- Rice Growth and Yield Parameters: Measure plant height, number of tillers, panicle length, number of grains per panicle, and finally, the grain and straw yield from a designated net plot area at harvest.
- Data Analysis: Analyze the collected data using appropriate statistical methods (e.g., Analysis of Variance - ANOVA) to determine the significance of differences between treatments.

Protocol for Assessing Herbicide Mode of Action (ALS Inhibition)

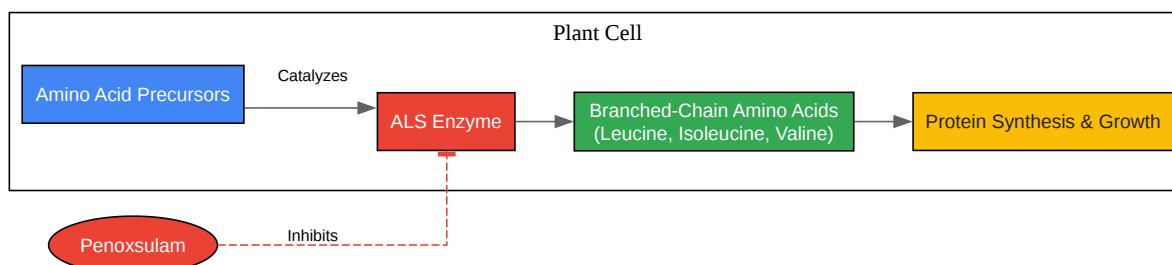
Objective: To confirm the inhibitory effect of penoxsulam on the acetolactate synthase (ALS) enzyme in susceptible weed species.

Methodology:

- Enzyme Extraction:
 - Grow a susceptible weed species in a controlled environment.
 - Harvest young, actively growing leaf tissue.
 - Homogenize the tissue in an extraction buffer to isolate the ALS enzyme.
 - Centrifuge the homogenate to obtain a crude enzyme extract.
- Enzyme Activity Assay:
 - Set up a reaction mixture containing the enzyme extract, the substrate (pyruvate), and necessary cofactors.
 - Add different concentrations of penoxsulam to the reaction mixtures.
 - Incubate the mixtures under controlled temperature and time.

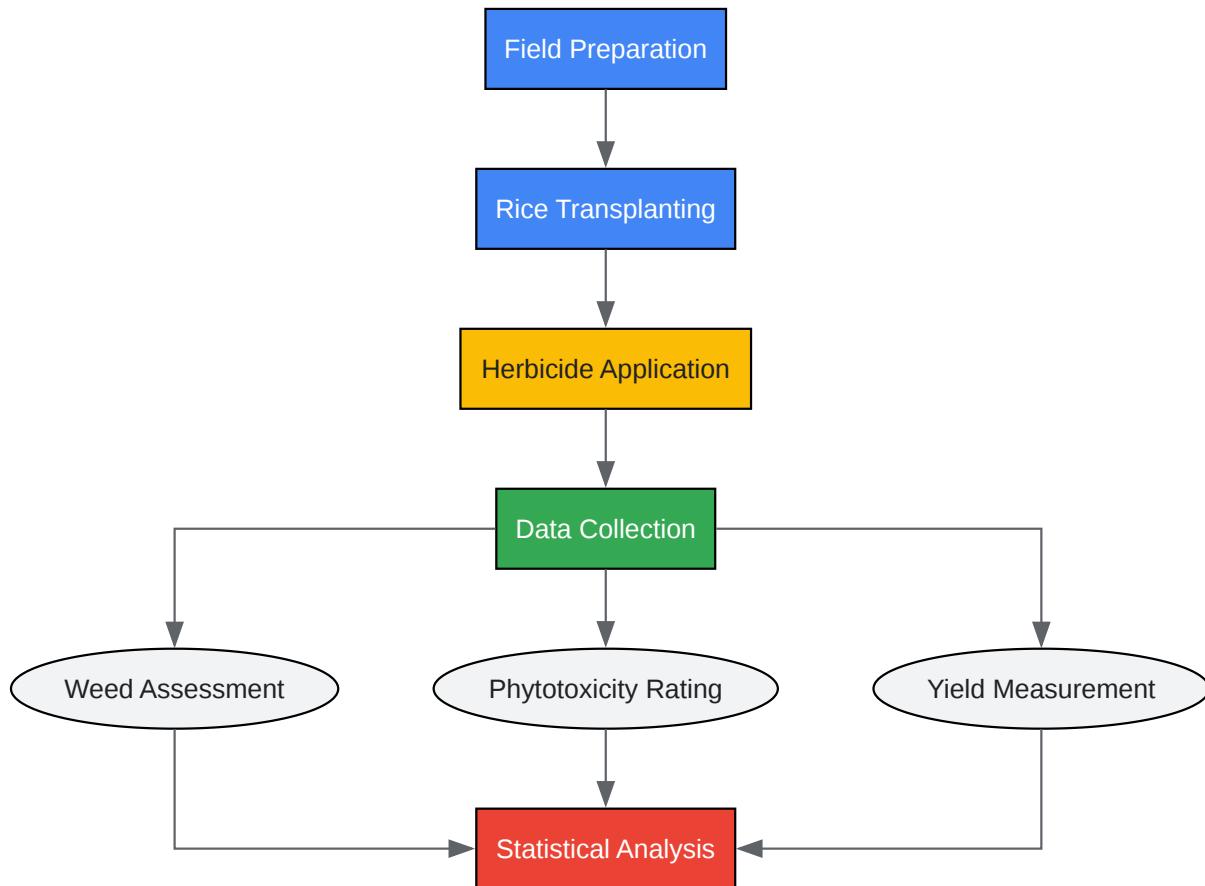
- Stop the reaction and measure the amount of acetolactate produced, which is the product of the ALS-catalyzed reaction.
- Data Analysis:
 - Calculate the percentage of enzyme inhibition at each herbicide concentration compared to a control without the herbicide.
 - Determine the IC₅₀ value, which is the concentration of the herbicide required to inhibit 50% of the enzyme activity.

Visualizations



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Caption: Mode of action of Penoxsulam herbicide.



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Caption: Experimental workflow for herbicide efficacy trial.

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